

1,4-Butanediol mononitrate-d8 CAS number and identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Butanediol mononitrate-d8

Cat. No.: B2968080

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In-Depth Technical Guide to 1,4-Butanediol Mononitrate-d8

This technical guide provides a comprehensive overview of **1,4-Butanediol mononitrate-d8**, a deuterated isotopologue of 1,4-Butanediol mononitrate. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its identification, synthesis, analysis, and metabolic fate.

Core Identification

1,4-Butanediol mononitrate-d8 is primarily utilized as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), for the determination of its non-deuterated counterpart.^[1] Its physical and chemical properties are summarized in the table below.

Identifier	Value
CAS Number	1261398-94-0
Chemical Formula	C ₄ H ₈ NO ₄
Molecular Weight	143.16 g/mol
IUPAC Name	4-(nitrooxy)butan-1-ol-1,1,2,2,3,3,4,4-d ₈
Synonyms	BDM-d ₈ , 1,4-Butanediol, 1-nitrate-d ₈

Experimental Protocols

While specific experimental protocols for the synthesis of **1,4-Butanediol mononitrate-d₈** are not readily available in peer-reviewed literature, a plausible synthesis can be adapted from established methods for the mononitration of 1,4-butanediol. The following protocol is a representative example based on a patented synthesis process.[\[2\]](#)

Synthesis of 1,4-Butanediol Mononitrate-d₈ (Adapted Protocol)

This procedure involves the controlled nitration of commercially available 1,4-Butanediol-d₈.

Materials:

- 1,4-Butanediol-d₈
- "Stabilized" nitric acid (83-85% in water, substantially free of nitrous acid)[\[2\]](#)
- Water-immiscible organic solvent (e.g., dichloromethane)
- Sodium hydroxide solution (40%)
- Ice

Procedure:

- Dissolve 1,4-Butanediol-d₈ in the water-immiscible organic solvent.

- Cool the solution to a temperature range of -2°C to 2°C.[2]
- Slowly add "stabilized" nitric acid to the cooled solution while maintaining vigorous stirring. The weight ratio of nitric acid to 1,4-butanediol-d8 should be carefully controlled, typically in the range of 11:1 to 14.5:1.[2]
- Monitor the reaction progress by taking aliquots and analyzing them (e.g., by TLC or a rapid GC-MS analysis). The reaction is typically allowed to proceed for 10 to 30 minutes.[2]
- Quench the reaction by pouring the mixture into an ice/water slurry.[2]
- Neutralize the mixture with a 40% sodium hydroxide solution, ensuring the temperature remains below 15°C.[2]
- Separate the organic phase containing the **1,4-Butanediol mononitrate-d8**.
- The crude product can be purified by aqueous extraction to remove unreacted diol and dinitrate byproducts.[2]

Quantitative Analysis by GC-MS

The primary application of **1,4-Butanediol mononitrate-d8** is as an internal standard. The following is a general workflow for its use in a quantitative GC-MS analysis.

Instrumentation and Conditions (Representative):

- Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C or equivalent
- Column: DB-1 or similar non-polar capillary column (30 m x 0.25 mm ID, 0.25 µm film thickness)
- Carrier Gas: Helium
- Injection Mode: Splitless
- Oven Temperature Program: Optimized for separation of the analyte and internal standard.

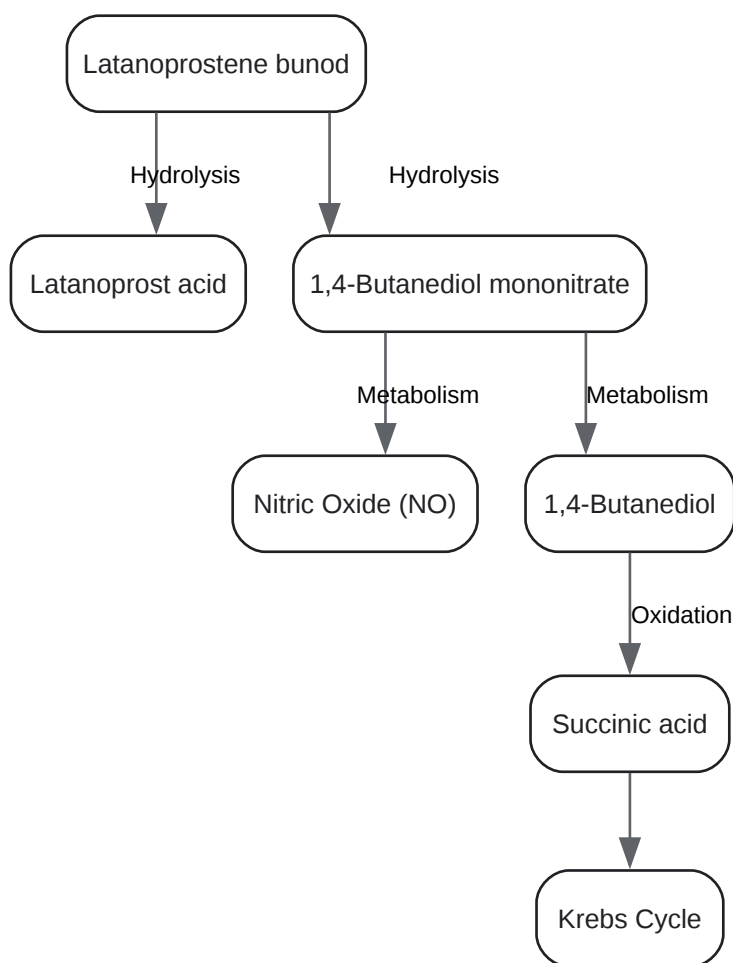
- Ionization Mode: Electron Ionization (EI)
- MS Acquisition: Selected Ion Monitoring (SIM)

Procedure:

- Preparation of Calibration Standards: Prepare a series of calibration standards containing known concentrations of non-deuterated 1,4-butanediol mononitrate and a fixed concentration of **1,4-Butanediol mononitrate-d8** (internal standard).
- Sample Preparation: To the unknown sample, add the same fixed concentration of **1,4-Butanediol mononitrate-d8**.
- GC-MS Analysis: Inject the calibration standards and the sample into the GC-MS system.
- Data Analysis: Monitor for characteristic ions of both the analyte and the internal standard. For 1,4-butanediol, characteristic ions in the mass spectrum include m/z 73 and 91 (for the protonated molecule).[3] The mass spectrum of the deuterated standard will show a corresponding mass shift. Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration. Determine the concentration of the analyte in the unknown sample using this calibration curve.

Metabolic Pathway

1,4-Butanediol mononitrate is a metabolite of the ophthalmic drug Latanoprostene bunod.[2][4][5][6] Upon administration, Latanoprostene bunod is hydrolyzed to latanoprost acid and 1,4-butanediol mononitrate. The latter is then further metabolized to release nitric oxide (NO) and 1,4-butanediol.[2][4][5][6] The 1,4-butanediol is subsequently oxidized to succinic acid, which enters the Krebs cycle.[4][7]

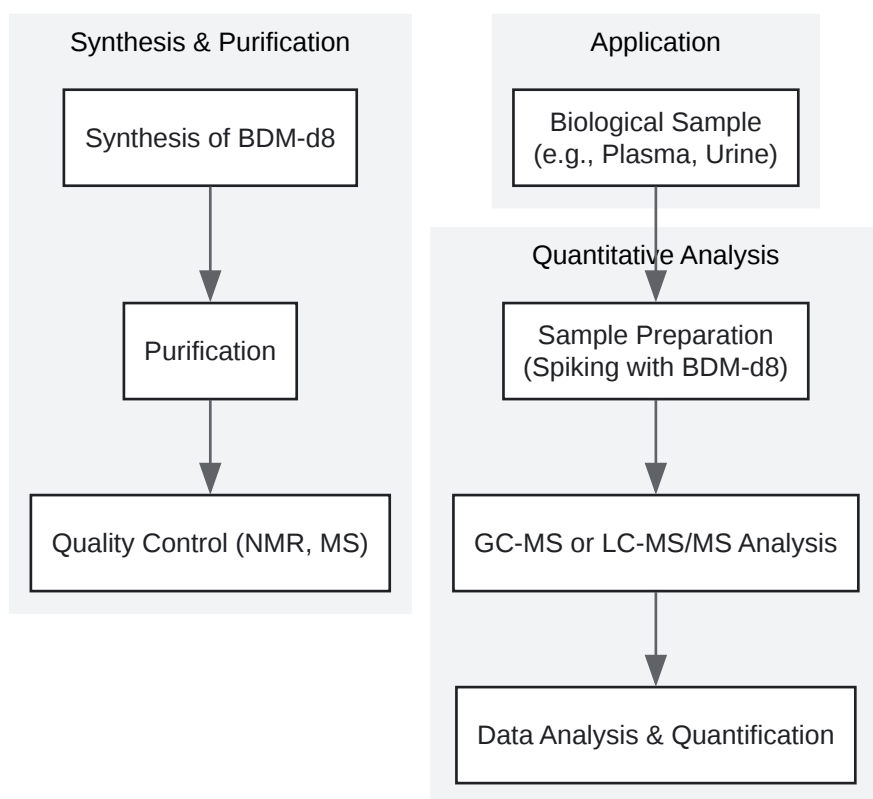


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Metabolic pathway of Latanoprostene bunod.

Experimental and Analytical Workflow

The following diagram illustrates a typical workflow for the use of **1,4-Butanediol mononitrate-d8** as an internal standard in a research or drug development setting.



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General experimental workflow.

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- To cite this document: BenchChem. [1,4-Butanediol mononitrate-d8 CAS number and identification]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2968080#1-4-butanediol-mononitrate-d8-cas-number-and-identification>]

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